

Technical Guide: Myristanilide Derivatives and Their Properties

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Compound of Interest

Compound Name: Myristanilide

CAS No.: 622-56-0

Cat. No.: B1581526

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Executive Summary

Myristanilide (N-myristoylaniline) and its derivatives represent a specialized class of fatty acid amides (FAAs) that bridge the gap between simple lipids and pharmacologically active small molecules. Characterized by a 14-carbon saturated fatty acyl chain (myristoyl) coupled to an aromatic aniline headgroup, these compounds exhibit a unique amphiphilic profile. This guide provides a comprehensive technical analysis of their synthesis, physicochemical properties, and biological applications, specifically focusing on their utility as membrane-active antimicrobial agents and potential cytotoxic scaffolds.

Part 1: Chemical Identity & Synthesis[1][2][3][4]

Structural Overview

Myristanilide (CAS: 622-56-0) consists of a hydrophobic C14 tail and a polar, aromatic amide head. This structure imparts significant lipophilicity, facilitating rapid intercalation into lipid bilayers—a critical feature for its mechanism of action.

- IUPAC Name: N-phenyltetradecanamide

- Molecular Formula: $C_{20}H_{33}NO$
- Molecular Weight: 303.49 g/mol

Synthetic Methodology

The most robust synthesis route utilizes a modified Schotten-Baumann reaction. This method ensures high yield and purity by neutralizing the hydrochloric acid byproduct in situ.

Reaction Scheme:

Visualization: Synthesis Workflow

The following diagram outlines the critical process steps and decision points in the synthesis of **myristanilide** derivatives.



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Caption: Step-by-step Schotten-Baumann synthesis workflow for N-myristoylaniline derivatives.

Part 2: Physicochemical Properties[5][6][7]

The utility of **myristanilide** derivatives in drug delivery and pharmacology is dictated by their physicochemical constants. The high LogP value indicates a strong preference for lipid environments, necessitating specific formulation strategies (e.g., liposomes or nano-emulsions) for biological testing.

Property	Value / Description	Experimental Note
Physical State	White crystalline powder	Recrystallized from ethanol
Melting Point	81 – 84 °C	Sharp transition indicates high purity
LogP (Lipophilicity)	~7.6	Predicted; indicates high membrane affinity
Solubility (Water)	< 0.1 mg/mL	Practically insoluble
Solubility (Organic)	Soluble in DCM, CHCl ₃ , DMSO	DMSO stock recommended for bioassays
pKa (Amide N-H)	~15	Non-ionizable at physiological pH

Part 3: Biological Mechanisms & Applications[8][9][10]

Antimicrobial Activity (Membrane Disruption)

Fatty acid anilides function primarily as non-ionic surfactants. The C14 chain inserts into the bacterial phospholipid bilayer, causing lateral expansion and increasing membrane fluidity. This leads to:

- Depolarization: Loss of membrane potential.
- Leakage: Efflux of intracellular ions (K⁺) and metabolites.
- Lysis: Eventual physical disruption of the cell envelope.

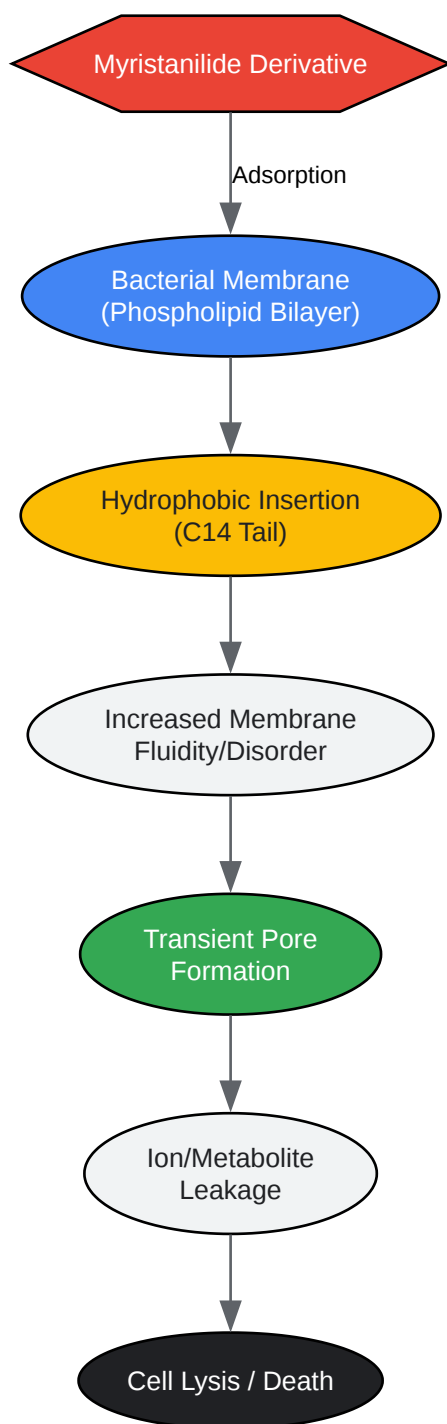
Specificity: Activity is generally higher against Gram-positive bacteria (e.g., *S. aureus*) due to the lack of a protective outer lipopolysaccharide (LPS) membrane found in Gram-negative species.

Cytotoxicity and Anticancer Potential

Derivatives with specific ring substitutions (e.g., p-chloro, p-nitro) have shown cytotoxicity against cancer cell lines (e.g., KB, HeLa). The mechanism often involves:

- **Tubulin Interaction:** Similar to colchicine, some anilides can bind to tubulin, inhibiting polymerization and arresting cells in mitosis.
- **Mitochondrial Uncoupling:** The lipophilic cation nature of some derivatives allows them to disrupt the mitochondrial proton gradient.

Visualization: Mechanism of Action



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Caption: Kinetic mechanism of bacterial cell lysis induced by **myristanilide** membrane insertion.

Part 4: Structure-Activity Relationship (SAR)

Modifying the **myristanilide** scaffold alters its pharmacological profile. The SAR can be divided into two regions: the fatty acid tail and the aniline head.

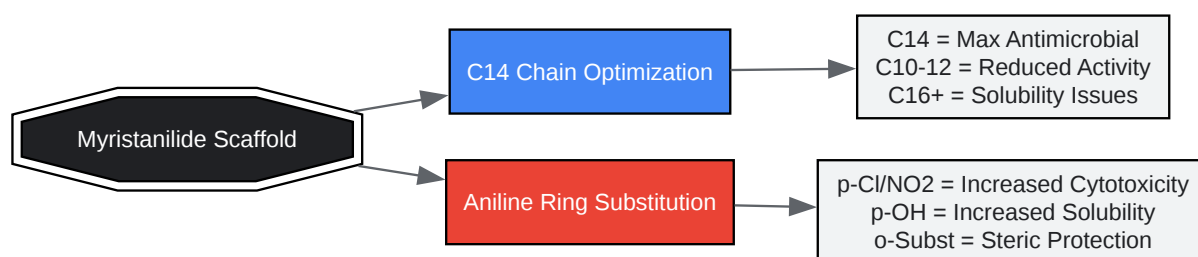
Fatty Acid Chain (Tail)

- C14 (Myristoyl): Optimal for antimicrobial activity. Shorter chains (C10-C12) may lack sufficient hydrophobicity to anchor stably in the membrane, while longer chains (C16-C18) can lead to aggregation and reduced solubility (the "cutoff effect").
- Unsaturation: Introducing a cis-double bond (e.g., myristoleyl) increases membrane fluidity perturbation but decreases oxidative stability.

Aniline Ring (Head)

- Electron-Withdrawing Groups (EWG): Substituents like -Cl, -NO₂, -CF₃ at the para position increase metabolic stability (resistance to hydroxylation) and often enhance cytotoxicity.
- Electron-Donating Groups (EDG): Substituents like -OCH₃, -CH₃ generally reduce toxicity but may improve solubility.
- Steric Bulk: Large groups at the ortho position can hinder amide hydrolysis, prolonging half-life.

Visualization: SAR Logic



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Caption: SAR map highlighting critical zones for chemical optimization of **myristanilide**.

Part 5: Experimental Protocols

Synthesis of p-Chloro-Myristanilide

Objective: Synthesize 4'-chlorotetradecanilide.

- **Preparation:** In a flame-dried 250 mL round-bottom flask, dissolve 4-chloroaniline (10 mmol, 1.27 g) and triethylamine (12 mmol, 1.67 mL) in anhydrous dichloromethane (DCM) (50 mL).
- **Addition:** Cool the solution to 0°C using an ice bath. Add myristoyl chloride (10 mmol, 2.7 mL) dropwise over 20 minutes via a pressure-equalizing addition funnel.
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature for 4 hours. Monitor via TLC (Hexane:Ethyl Acetate 4:1).
- **Workup:** Wash the reaction mixture successively with 1M HCl (2 x 30 mL), saturated NaHCO₃ (2 x 30 mL), and brine (30 mL).
- **Drying:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- **Purification:** Recrystallize the crude solid from hot ethanol. Filter and dry under vacuum to yield white crystals.

Minimum Inhibitory Concentration (MIC) Assay

Objective: Determine antimicrobial efficacy against *S. aureus*.

- **Stock Solution:** Dissolve **myristanilide** derivative in DMSO to a concentration of 10 mg/mL.
- **Inoculum:** Prepare a bacterial suspension of *S. aureus* (ATCC 29213) adjusted to CFU/mL in Mueller-Hinton Broth.
- **Plating:** Add 100 µL of broth to each well of a 96-well plate. Perform serial 2-fold dilutions of the test compound (Range: 512 µg/mL to 1 µg/mL).
- **Incubation:** Incubate plates at 37°C for 18–24 hours.
- **Readout:** The MIC is defined as the lowest concentration showing no visible growth (turbidity). Use Resazurin dye (0.01%) for visual confirmation (Blue = No Growth, Pink =

Growth).

References

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